

# MDI-2268: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: ML268

Cat. No.: B1663211

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## Introduction

MDI-2268 is a potent and specific small-molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). By targeting PAI-1, MDI-2268 enhances endogenous fibrinolysis, the body's natural mechanism for dissolving blood clots. This targeted action gives MDI-2268 significant therapeutic potential in thrombotic diseases, such as deep vein thrombosis, without the increased bleeding risk associated with conventional anticoagulants.[1] Preclinical studies have demonstrated its efficacy in animal models of both venous thrombosis and atherosclerosis, highlighting its promise as a novel antithrombotic agent.[1][2] This technical guide provides a comprehensive overview of the available preclinical data and experimental methodologies for MDI-2268.

## Quantitative Data Summary

The following tables summarize the key quantitative data available for MDI-2268 from preclinical studies.

Table 1: Pharmacokinetic Properties of MDI-2268 in Rats[1]

Parameter	Value	Route of Administration
Half-life	30 minutes	Intravenous (IV)
Half-life	3.4 hours	Oral (PO)
Bioavailability	57%	Oral (PO)

Table 2: In Vivo Efficacy of MDI-2268 in a Murine Model of Venous Thrombosis<sup>[1]</sup>

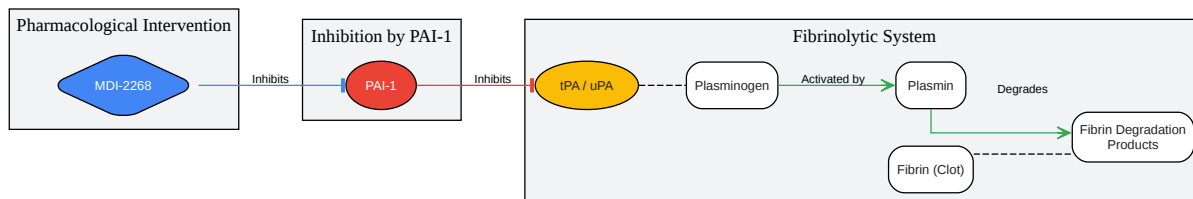
Treatment Group	Dose	Thrombus Weight Reduction vs. Control	Bleeding Time
MDI-2268	3 mg/kg (IP)	62%	No significant change
Low Molecular Weight Heparin (LMWH)	3 mg/kg (IP)	Comparable to MDI-2268	Significantly prolonged

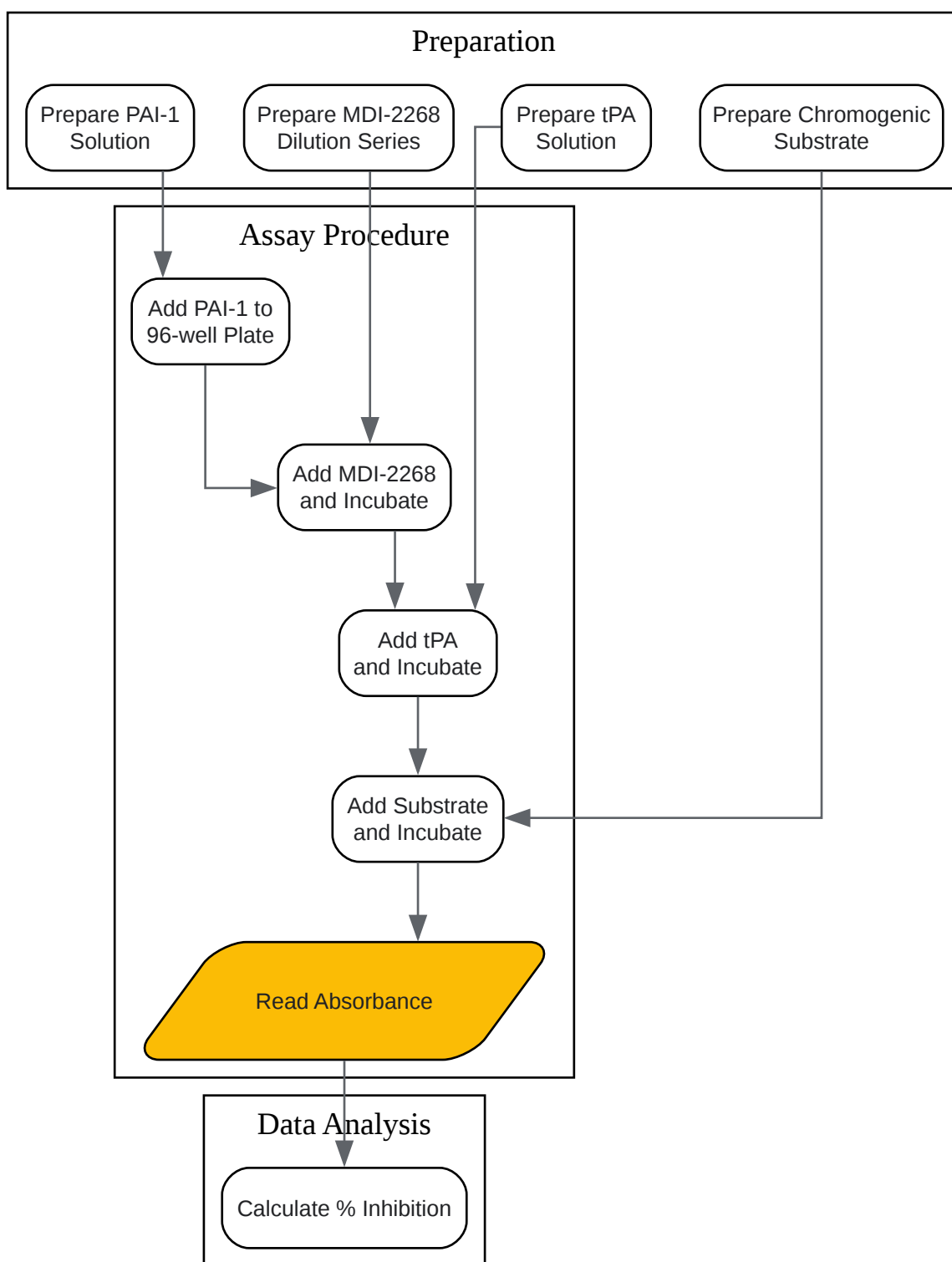
Table 3: In Vivo Efficacy of MDI-2268 in a Murine Model of Atherosclerosis<sup>[2]</sup>

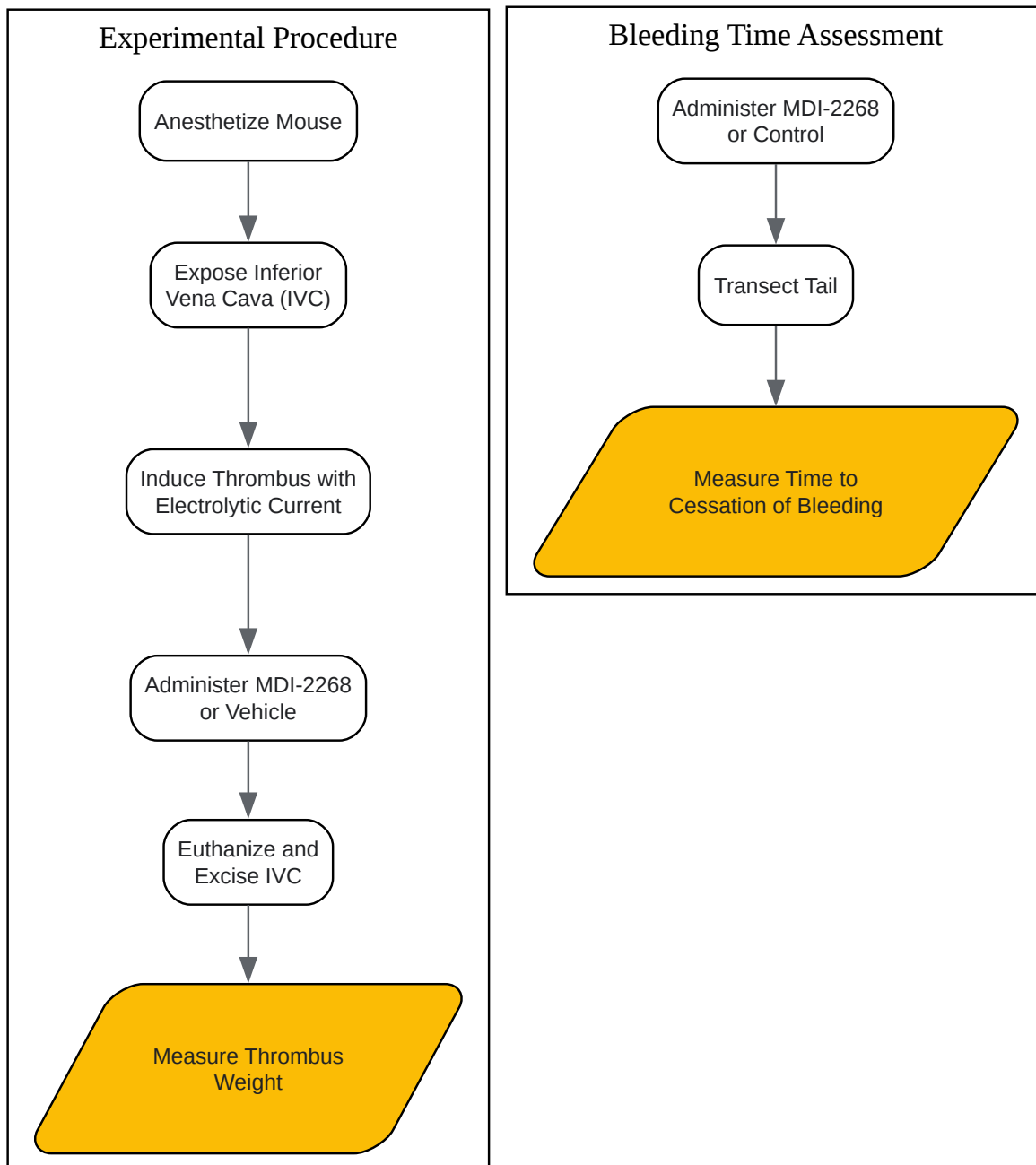
Treatment Group	Diet	Duration	Outcome
MDI-2268	Western Diet + 400 µg/g MDI-2268	12 weeks	Significantly less atherosclerosis formation in the aortic arch, thoracic, and abdominal aorta compared to control.
Control	Western Diet	12 weeks	Progressive weight gain and atherosclerosis formation.

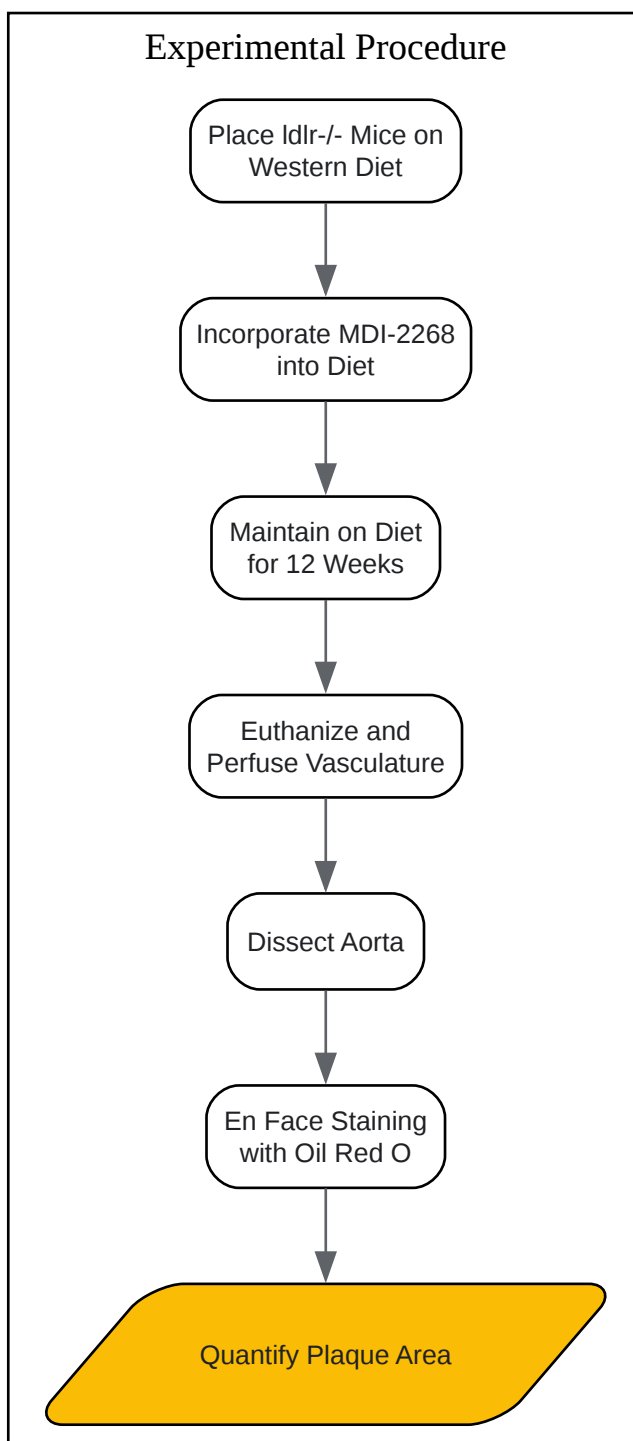
## Core Signaling Pathway

MDI-2268's mechanism of action centers on the inhibition of PAI-1, a key regulator of the fibrinolytic system.









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## References

- 1. PAI-1 Chromogenic Activity Assay Kit | ABIN612647 [antibodies-online.com]
- 2. Hyperlipidemia and Atherosclerotic Lesion Development in Ldlr-Deficient Mice on a Long-Term High-Fat Diet - PMC [pmc.ncbi.nlm.nih.gov]
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